

A Comprehensive Technical Profile of Z-D-Tyr(Bzl)-OH

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Compound of Interest

Compound Name: Z-D-Tyr(Bzl)-OH

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This document provides a detailed overview of the chemical properties of **Z-D-Tyr(Bzl)-OH**, a key reagent in peptide synthesis and drug discovery. It is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Identity and Properties

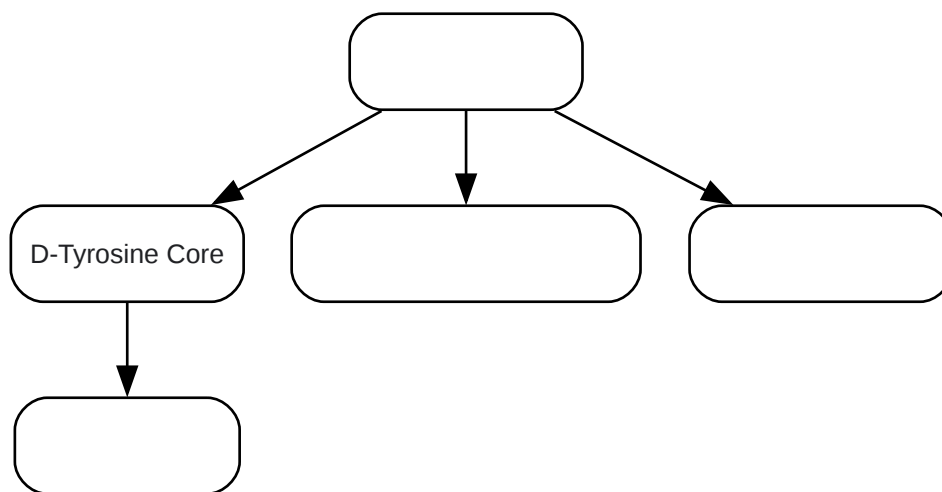
Z-D-Tyr(Bzl)-OH, with the chemical name N-Carbobenzyloxy-O-benzyl-D-tyrosine, is a protected amino acid derivative. The Z group (carbobenzyloxy) serves as a protecting group for the amine, while the benzyl (Bzl) group protects the hydroxyl function of the tyrosine side chain. This protection strategy is crucial for the controlled and sequential formation of peptide bonds in synthetic chemistry.

Property	Value
Molecular Formula	C ₂₄ H ₂₃ NO ₅ [1][2][3][4]
Molecular Weight	405.44 g/mol [1][2][3][5]
Synonyms	Z-O-benzyl-D-tyrosine, N-alpha-carbobenzoxy-D-tyrosine O-benzyl ether [1]

Molecular Structure and Components

The structure of **Z-D-Tyr(Bzl)-OH** is comprised of a central D-tyrosine core, which is modified with two key protecting groups: the N-terminal carbobenzyloxy (Z) group and the O-benzyl (Bzl)

ether on the phenolic side chain. The diagram below illustrates the logical relationship between these constituent parts.



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Caption: Logical components of the **Z-D-Tyr(Bzl)-OH** molecule.

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References

- 1. 92455-53-3 CAS MSDS (Z-D-TYR(BZL)-OH) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. Z-Tyr(Bzl)-OH | C₂₄H₂₃NO₅ | CID 47600 - PubChem [pubchem.ncbi.nlm.nih.gov]
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